Advanced Synthesis Protocols for 1-(3-Fluorophenyl)-2-methylpropan-1-amine

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Compound of Interest

Compound Name:	*1-(3-Fluorophenyl)-2-methylpropan-1-amine*
CAS No.:	*1179182-94-5*
Cat. No.:	*B1395701*

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Part 1: Strategic Analysis & Retrosynthesis

Target Molecule Architecture

The target compound, **1-(3-Fluorophenyl)-2-methylpropan-1-amine**, is a benzylic amine featuring a meta-fluorine substitution on the aromatic ring and a bulky isopropyl group adjacent to the benzylic carbon.

Structural Challenges:

- Regiochemistry (The Meta Problem): Direct Friedel-Crafts acylation of fluorobenzene with isobutyryl chloride is NOT a viable route. Fluorine is an ortho/para director, meaning such a reaction would predominantly yield the para-isomer (1-(4-fluorophenyl)...). To secure the meta-isomer, the synthesis must start from a pre-functionalized meta-precursor, such as 3-fluorobenzonitrile or 1-bromo-3-fluorobenzene.
- Steric Hindrance: The vicinal isopropyl group creates steric bulk around the carbonyl/imine center, potentially slowing down nucleophilic attack during reductive amination.

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Retrosynthetic Logic

We propose three distinct routes based on scale and equipment availability.

- Route A (Direct Efficiency): One-pot Grignard addition to 3-fluorobenzonitrile followed by in situ reduction. This is the most streamlined approach, avoiding the isolation of the ketone.
- Route B (High Fidelity): Synthesis of the ketone intermediate (1-(3-fluorophenyl)-2-methylpropan-1-one) followed by Titanium(IV)-mediated reductive amination. This offers the highest purity and yield.
- Route C (Robust/Scale-Up): Leuckart-Wallach reaction on the ketone. Best for larger scales where cost is a driver over yield.

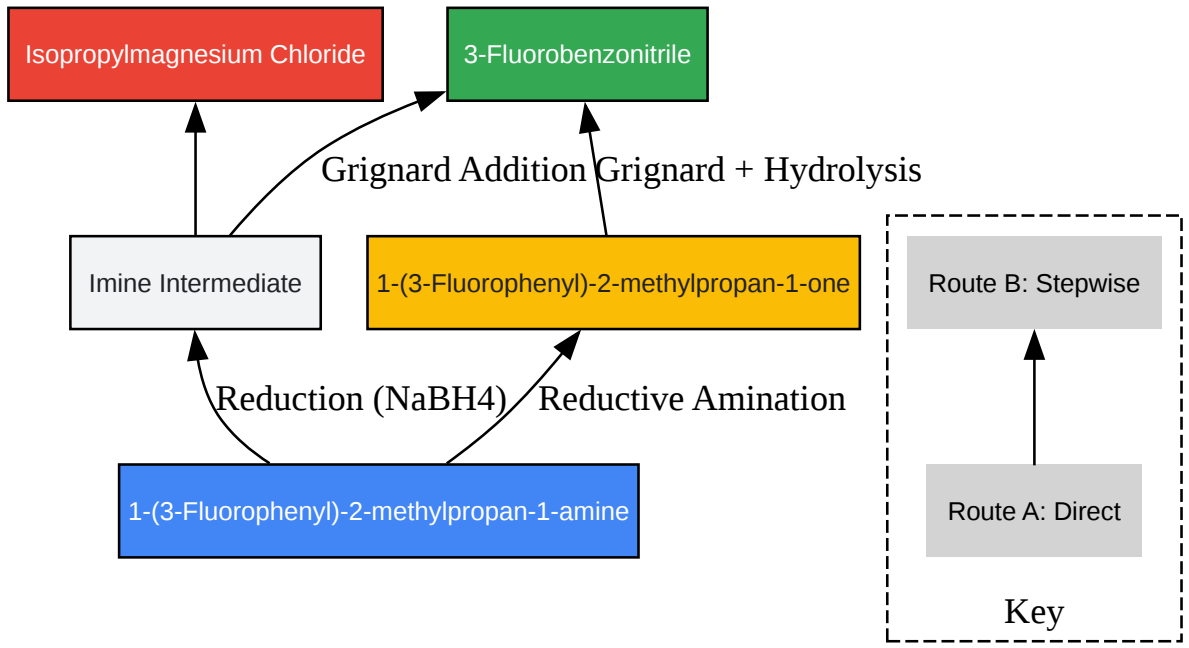

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Figure 1: Retrosynthetic map highlighting the divergence between the direct nitrile reduction (Route A) and the ketone intermediate pathway (Route B).

Part 2: Detailed Experimental Protocols

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Protocol A: One-Pot Grignard Addition-Reduction (High Efficiency)

Best for: Rapid synthesis of small-to-medium libraries. Mechanism: The Grignard reagent adds to the nitrile to form a metallo-imine salt. Instead of hydrolyzing this to a ketone, we reduce it directly to the amine using a hydride source.

Reagents

- 3-Fluorobenzonitrile: 10.0 mmol (1.21 g)
- Isopropylmagnesium Chloride (2.0M in THF): 12.0 mmol (6.0 mL)
- Sodium Borohydride ($NaBH_4$): 20.0 mmol (0.76 g)
- Methanol (anhydrous): 20 mL
- Diethyl Ether / THF: Solvent

Step-by-Step Procedure

- Grignard Formation/Addition:
  - Flame-dry a 100 mL 3-neck round-bottom flask (RBF) equipped with a condenser and addition funnel under Argon/Nitrogen atmosphere.
  - Charge the flask with 3-Fluorobenzonitrile (10 mmol) and 10 mL anhydrous THF.
  - Cool the solution to 0°C in an ice bath.
  - Add Isopropylmagnesium Chloride (12 mmol) dropwise over 15 minutes.
  - Observation: The solution may turn yellow/orange.
  - Allow the mixture to warm to room temperature (RT) and reflux gently for 2–3 hours to ensure complete formation of the magnesium imine salt (Ar-C(=NMgCl)-iPr).
- In-Situ Reduction:

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- Cool the reaction mixture back to 0°C.
- Dilute with 10 mL anhydrous methanol. Caution: Exothermic.
- Add Sodium Borohydride (20 mmol) in small portions over 20 minutes.
- Stir at RT for 12 hours.

- Work-Up:
  - Quench the reaction carefully with 1M HCl (approx. 20 mL) until pH < 2. Stir for 30 mins to hydrolyze any borate complexes.
  - Wash the acidic aqueous layer with diethyl ether (2 x 20 mL) to remove non-basic impurities (unreacted nitrile/hydrolyzed ketone).
  - Basify the aqueous layer to pH > 12 using 4M NaOH.
  - Extract the free amine with Dichloromethane (DCM) (3 x 30 mL).
  - Dry combined organics over anhydrous Na_2SO_4 and concentrate in vacuo.

- Purification:
  - The crude oil is typically pure enough for use. If necessary, purify via flash chromatography (DCM:MeOH:NH_4OH 95:5:1) or convert to the HCl salt for recrystallization.

Protocol B: $Ti(OiPr)_4$-Mediated Reductive Amination (Standard)

Best for: High purity requirements and maximizing yield. Prerequisite: Synthesis of 1-(3-fluorophenyl)-2-methylpropan-1-one (via Grignard addition to nitrile followed by acidic hydrolysis).

Reagents

- Ketone: 1-(3-Fluorophenyl)-2-methylpropan-1-one (10 mmol)

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- Ammonia Source: 7M NH_3 in Methanol (5 equiv) or Ammonium Acetate (5 equiv)
- Titanium(IV) Isopropoxide ($Ti(OiPr)_4$): 12 mmol (3.55 mL)
- Sodium Borohydride ($NaBH_4$): 15 mmol (0.57 g)[1][2]

Step-by-Step Procedure

- Imine Formation:
  - In a dry 50 mL flask, combine the Ketone (10 mmol) and $Ti(OiPr)_4$ (12 mmol).
  - Add the Ammonia source (e.g., 7 mL of 7M NH_3/MeOH).
  - Seal the flask tightly (or use a pressure tube) and stir at RT for 6–12 hours.
  - Mechanism:[2][3][4][5][6][7][8][9] $Ti(OiPr)_4$ acts as a Lewis acid and water scavenger, driving the equilibrium toward the imine.[2]
- Reduction:
  - Cool the mixture to 0°C.
  - Add $NaBH_4$ (15 mmol) carefully.[1]
  - Allow to warm to RT and stir for 3 hours.
- Quenching & Work-Up:
  - Quench by adding 10 mL of 1M NH_4OH (aqueous ammonia). Note: A white precipitate of TiO_2 will form.
  - Filter the mixture through a Celite pad to remove titanium salts. Wash the pad with DCM.
  - Separate phases.[2][8][10] Extract the aqueous phase with DCM.[8][10]
  - Dry organic layers over Na_2SO_4 and concentrate.
- Salt Formation (Optional but Recommended):

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- Dissolve the free base oil in dry diethyl ether.
- Add 2M HCl in ether dropwise.
- Collect the white precipitate (Amine HCl salt) by filtration.

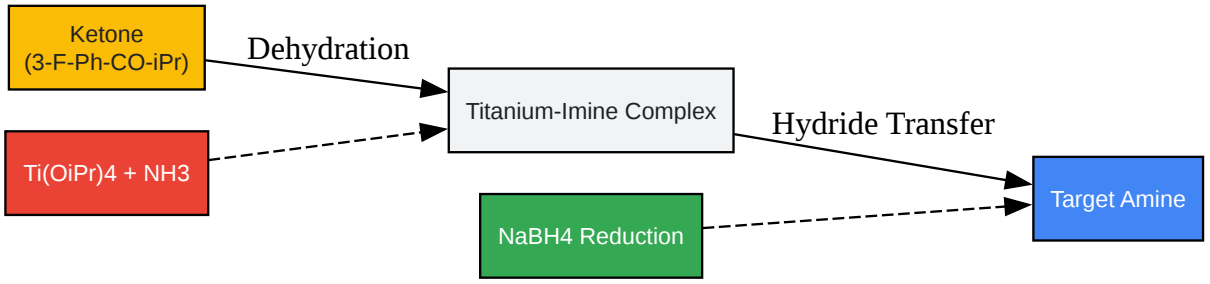

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Figure 2: Mechanism of Titanium-mediated reductive amination.

Part 3: Analytical Characterization

Expected Data for **1-(3-Fluorophenyl)-2-methylpropan-1-amine**:

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 7.25–6.90 (m, 4H, Ar-H).
  - δ 3.65 (d, J = 6.5 Hz, 1H, Ar-CH-N).
  - δ 1.85 (m, 1H, CH-$(CH_3)_2$).
  - δ 1.40 (br s, 2H, NH_2).
  - δ 0.95 (d, 3H, CH_3).
  - δ 0.85 (d, 3H, CH_3).
  - Note: The benzylic proton is a doublet due to coupling with the methine of the isopropyl group.

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- Mass Spectrometry (ESI+):
  - Calculated $[M+H]^+$: 168.12
  - Found: 168.1

Part 4: Safety & References

Safety Protocols

- Fluorinated Compounds: Generally stable, but avoid combustion which can release HF.
- Titanium Isopropoxide: Reacts violently with water; handle under inert atmosphere.
- Grignard Reagents: Pyrophoric/highly flammable. Use strictly dry glassware and solvents.

References

- Grignard Addition to Nitriles (One-Pot)
  - Peltan, J. (2021).[11] One-Pot Synthesis of Disubstituted Primary Amines from Nitriles Via Grignard Addition and Metal-Alcohol Reduction. University of Mississippi, Honors Theses. [11] Link
  - Weiberth, F. J., & Hall, S. S. (1987).[7] Tandem alkylation-reduction of nitriles. Synthesis of branched primary amines. The Journal of Organic Chemistry, 52(17), 3901–3904.
- Titanium-Mediated Reductive Amination
  - Neidigh, K. A., et al. (1998). Facile preparation of N-methyl secondary amines by titanium(IV) isopropoxide-mediated reductive amination of carbonyl compounds. Journal of the Chemical Society, Perkin Transactions 1, (16), 2527-2532.[2] Link
  - Bhattacharyya, S. (1995). Titanium(IV) isopropoxide-mediated reductive amination of carbonyl compounds. Journal of Organic Chemistry, 60(15), 4928-4929.
- General Reductive Amination Reviews: Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. The Journal of Organic Chemistry, 61(11), 3849-3862.

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Sources

- 1. Titanium(IV)isopropoxide reductive amination , Hive Novel Discourse [chemistry.mdma.ch]
- 2. designer-drug.com [designer-drug.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Reductive Amination - Common Conditions [commonorganicchemistry.com]
- 5. byjus.com [byjus.com]
- 6. CN100453527C - Method for preparing p-fluorobenzylamine by using nano nickel as catalyst - Google Patents [patents.google.com]
- 7. masterorganicchemistry.com [masterorganicchemistry.com]
- 8. websites.umich.edu [websites.umich.edu]
- 9. youtube.com [youtube.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. "One-Pot Synthesis of Disubstituted Primary Amines from Nitriles Via Gr" by Joshua Peltan [egrove.olemiss.edu]
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